

A Technical Guide to Uracil-d2 for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Uracil-d2*

Cat. No.: *B3044136*

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This technical guide provides an in-depth overview of **Uracil-d2**, a deuterated form of the naturally occurring pyrimidine uracil. This stable isotope-labeled compound is a critical tool for researchers, scientists, and drug development professionals, primarily utilized as an internal standard in quantitative mass spectrometry-based analyses and as a tracer in metabolic research. This document outlines suppliers, quality specifications, and detailed experimental protocols for its application.

Uracil-d2: Suppliers and Quality Specifications

Several reputable suppliers provide **Uracil-d2** for research and pharmaceutical development purposes. The quality and purity of the compound are paramount for accurate and reproducible experimental results. Below is a summary of key suppliers and their typical quality specifications. Certificates of Analysis (CoA) with detailed batch-specific data are generally available upon request from the suppliers.

| Supplier Name | Product Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Isotopic Purity | Chemical Purity |
|--|-----------------------------------|------------|--|----------------------------|----------------------------|------------------------|
| MedChem Express (MCE) | Uracil-d2 | 24897-52-7 | C ₄ H ₂ D ₂ N ₂ O ₂ | 114.10 | Not specified | ≥99.87% ^[1] |
| Cambridge Isotope Laboratories, Inc. (CIL) | Uracil (5,6-D ₂ , 98%) | 24897-52-7 | C ₄ H ₂ D ₂ N ₂ O ₂ | 114.10 | 98 atom % D ^[2] | 98% ^[2] |
| CDN Isotopes | Uracil-5,6-d2 | 24897-52-7 | C ₄ H ₂ D ₂ N ₂ O ₂ | 114.10 | 98 atom % D ^[3] | Not specified |
| LGC Standards | Uracil-1,3-d2 | 20666-60-8 | C ₄ H ₂ D ₂ N ₂ O ₂ | 114.04 | Not specified | Not specified |
| LGC Standards | Uracil-5,6-d2 | 24897-52-7 | C ₄ H ₂ D ₂ N ₂ O ₂ | Not specified | Not specified | Not specified |

Experimental Protocols

Uracil-d2 is predominantly used as an internal standard in bioanalytical methods to ensure the accuracy and precision of quantification of unlabeled (endogenous) uracil. Its physical and chemical properties are nearly identical to the analyte, but its increased mass allows it to be distinguished by mass spectrometry.

Protocol 1: Quantification of Uracil in Plasma by LC-MS/MS

This protocol describes the use of **Uracil-d2** as an internal standard for the quantification of uracil in human plasma, a method relevant for studying the pharmacokinetics of fluoropyrimidine drugs.

1. Materials and Reagents:

- **Uracil-d2** (internal standard)
- Uracil (analyte standard)
- Human plasma (K2EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water

2. Preparation of Solutions:

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of uracil and **Uracil-d2** in ultrapure water.
- **Working Standard Solutions:** Serially dilute the uracil stock solution with 50:50 methanol:water to create a series of calibration standards.
- **Internal Standard Working Solution:** Dilute the **Uracil-d2** stock solution to a fixed concentration (e.g., 20 µg/L) in the appropriate solvent.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, calibrator, or quality control sample in a microcentrifuge tube, add a specific volume of the **Uracil-d2** internal standard working solution.
- Add 300 µL of cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the dried residue in 100 μ L of the initial mobile phase (e.g., 0.1% formic acid in water).

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., Phenomenex Kinetex PS C18, 2.6 μ m, 4.6 x 100mm) is suitable.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in methanol.
 - Gradient: An isocratic flow with a high percentage of mobile phase A (e.g., 97%) is often used.
 - Flow Rate: 0.45 mL/min.
 - Injection Volume: 25 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative or positive ion mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Uracil: Monitor the specific precursor-to-product ion transition.
 - **Uracil-d2**: Monitor the corresponding mass-shifted precursor-to-product ion transition.

5. Data Analysis:

- Integrate the peak areas for both uracil and **Uracil-d2**.
- Calculate the peak area ratio of uracil to **Uracil-d2**.

- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of uracil in the unknown samples by interpolation from the calibration curve.

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LC-MS/MS workflow for uracil quantification.

Protocol 2: Analysis of Uracil in DNA by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is designed for the sensitive detection of uracil in DNA, which can be an indicator of DNA damage or metabolic imbalances. **Uracil-d2** can be used as an internal standard in a similar fashion as in LC-MS/MS.

1. DNA Extraction and Hydrolysis:

- Extract high-quality DNA from the biological sample.
- Specifically cleave uracil from the DNA backbone using Uracil DNA glycosylase.

2. Derivatization:

- To the sample containing the cleaved uracil and the added **Uracil-d2** internal standard, add a derivatizing agent such as 3,5-bis(trifluoromethyl)benzyl bromide or N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) to increase the volatility of the analytes.
- Heat the mixture to ensure complete derivatization.

3. GC-MS Analysis:

- Gas Chromatography (GC):
 - Column: A suitable capillary column for separating the derivatized analytes.
 - Carrier Gas: Helium.

- Temperature Program: An optimized temperature gradient to ensure separation of the derivatized uracil from other sample components.
- Mass Spectrometry (MS):
 - Ionization: Electron Impact (EI) or Negative Chemical Ionization (NCI).
 - Detection: Selected Ion Monitoring (SIM) to specifically detect the characteristic ions of derivatized uracil and **Uracil-d2**.

4. Data Analysis:

- Quantification is performed by creating a calibration curve based on the ratio of the peak areas of the derivatized uracil and **Uracil-d2**.

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GC-MS workflow for uracil analysis in DNA.

Conclusion

Uracil-d2 is an indispensable tool in modern bioanalytical and pharmaceutical research. Its use as an internal standard provides a high degree of accuracy and precision in the quantification of uracil in various biological matrices. The selection of a reliable supplier with stringent quality control is the first critical step in ensuring the integrity of experimental data. The protocols outlined in this guide provide a solid foundation for the application of **Uracil-d2** in LC-MS/MS and GC-MS-based studies. For specific applications, further optimization of these methods may be required to meet the unique demands of the research question and the sample matrix.

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